

2,6-Dimethylbenzo[b]thiophene: Technical Profile & Application Guide

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Compound of Interest

Compound Name: 2,6-Dimethylbenzo[b]thiophene

CAS No.: 66142-67-4

Cat. No.: B3277498

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Abstract

2,6-Dimethylbenzo[b]thiophene (2,6-DMBT) is a sulfur-containing heterocyclic scaffold critical to hydrodesulfurization (HDS) modeling and the synthesis of bioactive pharmaceutical intermediates. While often overshadowed by its refractory dibenzothiophene analogs, 2,6-DMBT serves as a precise probe for steric hindrance studies in catalytic oxidative desulfurization (ODS). This guide provides the definitive physicochemical data, validated synthetic pathways, and handling protocols required for high-integrity research.

Identity & Physicochemical Profile

The precise identification of alkylated benzothiophenes is prone to isomeric confusion. The data below is specific to the 2,6-dimethyl isomer, distinguishing it from the commercially common 2,3- or 2,5- isomers.

Parameter	Technical Specification
CAS Registry Number	66142-67-4
IUPAC Name	2,6-Dimethyl-1-benzothiophene
Molecular Formula	C ₁₀ H ₁₀ S
Molecular Weight	162.25 g/mol
SMILES	<chem>Cc1ccc2sc(C)cc2c1</chem>
InChI Key	VJHNZTLASSCMOQ-UHFFFAOYSA-N
Boiling Point	263.6 ± 9.0 °C (Predicted/Lit. range)
Density	~1.14 g/cm ³ (Predicted)
Physical State	Low-melting solid or viscous liquid (ambient)
Solubility	Soluble in DCM, Toluene, Hexane; Insoluble in Water

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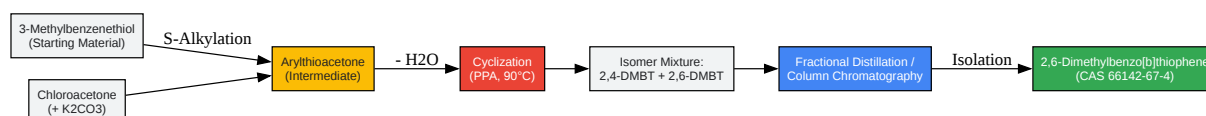
Senior Scientist Note: Do not confuse this compound with 4,6-Dimethyldibenzothiophene (CAS 1207-12-1). While the latter is the "gold standard" for refractory sulfur in diesel, 2,6-DMBT is structurally distinct (bicyclic vs. tricyclic) and exhibits faster kinetic rates in oxidative desulfurization due to reduced steric shielding of the sulfur lone pair.

Synthesis & Production Protocols

Synthesizing 2,6-DMBT requires overcoming regioselectivity challenges. The most robust method involves the cyclization of aryl thioethers. The protocol below addresses the "isomer trap" where 3-methylbenzenethiol precursors yield both 4- and 6-methyl isomers.

Mechanism of Action: Acid-Mediated Cyclodehydration

The synthesis relies on the electrophilic closure of the thiophene ring onto the benzene core. Using polyphosphoric acid (PPA) ensures high yields but requires rigorous temperature control to prevent polymerization.



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Figure 1: Synthetic pathway for **2,6-Dimethylbenzo[b]thiophene** via arylthioacetone cyclization. Note the critical separation step required to isolate the 2,6-isomer from the 2,4-isomer.

Step-by-Step Protocol

- **S-Alkylation:** React 3-methylbenzenethiol with chloroacetone in acetone/K₂CO₃ at reflux (2h). This yields the thioether intermediate (1-(3-methylphenylthio)propan-2-one).
- **Cyclization:** Add the intermediate dropwise to Polyphosphoric Acid (PPA) pre-heated to 80°C. Stir vigorously for 1-2 hours. The color will darken significantly.
- **Quenching:** Pour the reaction mixture onto crushed ice. Extract with dichloromethane (DCM).
- **Purification (The Critical Step):** The crude product contains both 2,4-dimethyl and 2,6-dimethyl isomers.
 - **Technique:** Use flash column chromatography (Silica gel, Hexane/Ethyl Acetate 98:2).
 - **Validation:** The 2,6-isomer typically elutes second due to slight differences in polarity and shape. Confirm fractions via GC-MS before pooling.

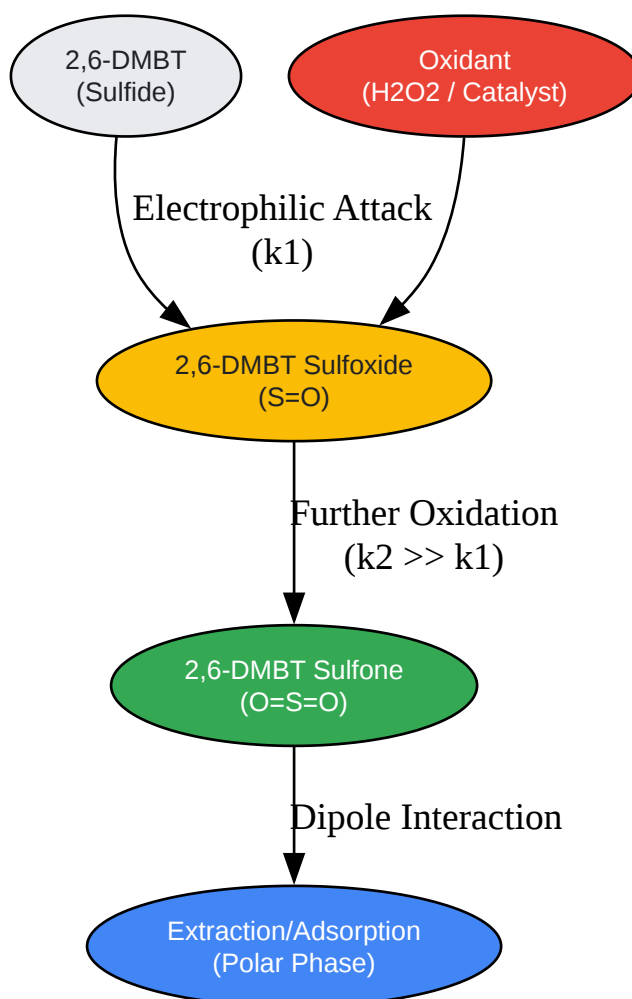
Application Context: Deep Desulfurization (ODS)

In fuel science, 2,6-DMBT serves as a "Type II" model compound. Unlike thiophene (easy to remove) or 4,6-dimethyldibenzothiophene (very hard to remove), 2,6-DMBT offers intermediate

reactivity, making it ideal for testing catalyst selectivity.

Oxidative Pathway Visualization

The sulfur atom in 2,6-DMBT is electron-rich but sterically accessible compared to dibenzothiophenes.



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Figure 2: Oxidative Desulfurization (ODS) mechanism. 2,6-DMBT is oxidized to its sulfone, which becomes highly polar and extractable.

Analytical Characterization

To ensure scientific integrity, you must validate the identity of your synthesized or purchased material.

- ^1H NMR (400 MHz, CDCl_3):
 - Look for the C3-H signal (thiophene ring proton) around δ 6.90-7.00 ppm.
 - Methyl Groups: Two distinct singlets. The C2-Me (on thiophene) typically appears upfield (~ 2.5 ppm) compared to the C6-Me (~ 2.4 ppm).
 - Aromatic Region: The coupling pattern of the benzene ring protons (H4, H5, H7) will show an ABX or AMX system characteristic of 6-substitution (H7 is a singlet/doublet with meta coupling).
- GC-MS:
 - Molecular Ion (M^+): 162 m/z (Base peak).
 - Fragmentation: Loss of methyl radical ($\text{M}-15$, 147 m/z) is prominent.

Safety & Handling (MSDS Highlights)

- Hazard Class: Irritant (Skin/Eye).
- Odor: Characteristic sulfur/naphthalene-like odor. Use only in a fume hood.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C to prevent slow oxidation to the sulfoxide over months.

References

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Sources

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